

The Allosteric Stabilization of Ternary Complexes by DMA-135: A Technical Guide

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Compound of Interest

Compound Name: DMA-135 hydrochloride

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Abstract

The small molecule DMA-135 has been identified as a potent inhibitor of Enterovirus 71 (EV71) replication.^{[1][2]} Its mechanism of action involves the novel allosteric stabilization of a ternary complex composed of the viral RNA, the host protein AUF1, and DMA-135 itself.^{[1][3][4][5]} This guide provides an in-depth technical overview of the core principles underlying this mechanism, supported by quantitative data, detailed experimental protocols, and visual diagrams of the involved pathways and workflows.

Introduction: Targeting Viral RNA with Small Molecules

Enterovirus 71 is a significant human pathogen, particularly in Southeast Asia, for which no approved antiviral drugs or vaccines are currently available.^{[1][3][5]} A promising strategy for the development of anti-enteroviral therapeutics is the targeting of structured RNA elements within the viral genome that are crucial for its replication. The internal ribosomal entry site (IRES) of EV71, a complex RNA structure that mediates the initiation of viral protein synthesis, presents a

compelling target. Specifically, the stem-loop II (SLII) domain of the IRES has been identified as a critical regulatory hub for viral translation.[\[1\]](#)[\[3\]](#)

DMA-135 was discovered through the screening of an RNA-biased small molecule library and has been shown to inhibit EV71 translation and replication in a dose-dependent manner with low cellular toxicity.[\[1\]](#)[\[3\]](#)[\[5\]](#) This document details the mechanism by which DMA-135 exerts its antiviral activity through the formation of a stable, inhibitory ternary complex.

The Mechanism of Allosteric Stabilization

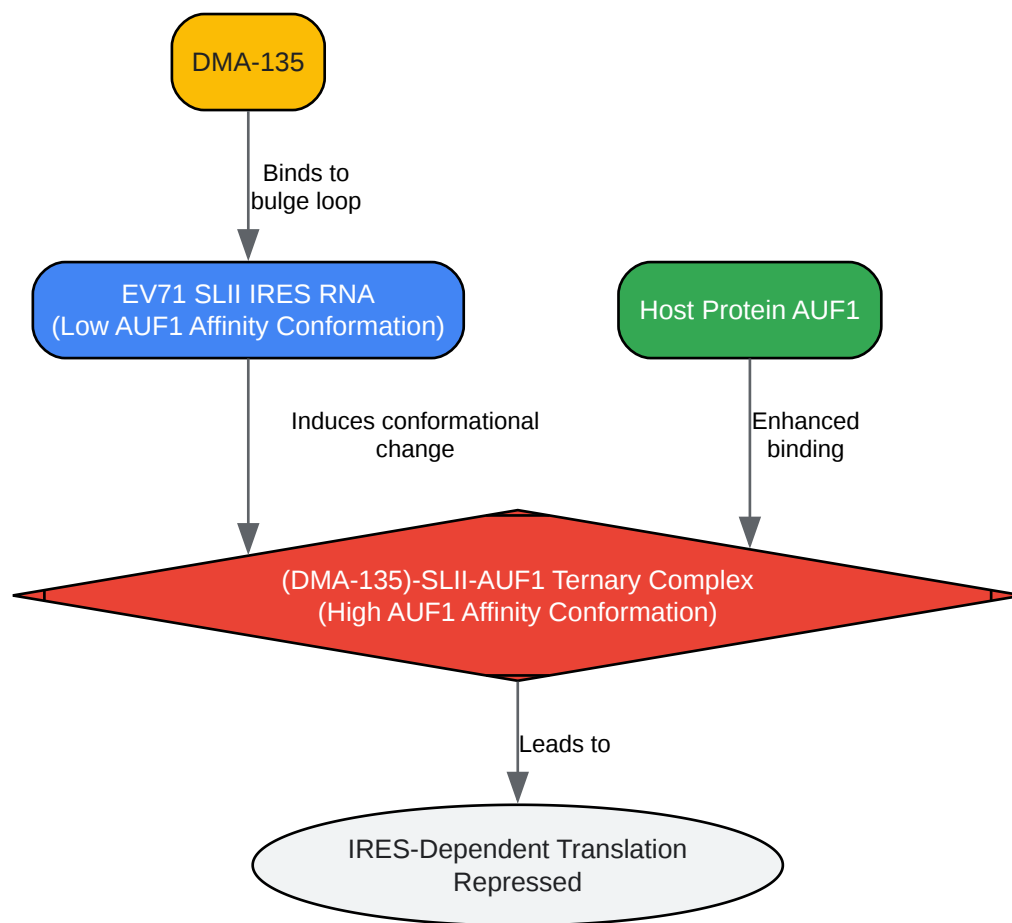
DMA-135's antiviral properties stem from its ability to act as a molecular "glue," stabilizing an interaction between the viral SLII RNA and a host cellular protein, AUF1 (AU-rich element/poly(U)-binding/degradation factor 1).[\[1\]](#)[\[4\]](#) AUF1 is known to be a repressor of IRES-dependent translation.[\[4\]](#)

The core mechanism can be broken down into the following steps:

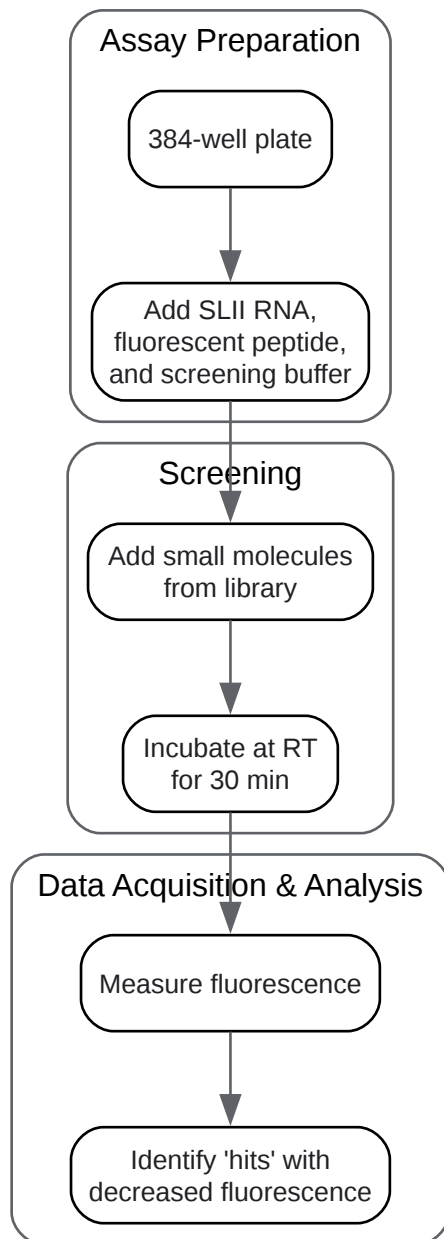
- **DMA-135 Binding:** DMA-135 directly binds to a bulge loop within the SLII RNA structure.[\[4\]](#)
- **Conformational Change:** This binding event induces a conformational change in the SLII RNA.[\[1\]](#)[\[3\]](#) This structural rearrangement exposes the binding site for the AUF1 protein.
- **Ternary Complex Formation:** The altered RNA conformation exhibits a higher affinity for the AUF1 protein, leading to the formation of a stable ternary complex: (DMA-135)-SLII-AUF1.[\[1\]](#)[\[4\]](#)
- **Translational Repression:** The stabilization of this ternary complex represses the IRES-dependent translation of the viral polyprotein, thereby inhibiting viral replication.[\[1\]](#)[\[3\]](#)

This allosteric mechanism is highly specific, as DMA-135 does not globally affect the interactions of AUF1 with other cellular mRNAs.[\[3\]](#)

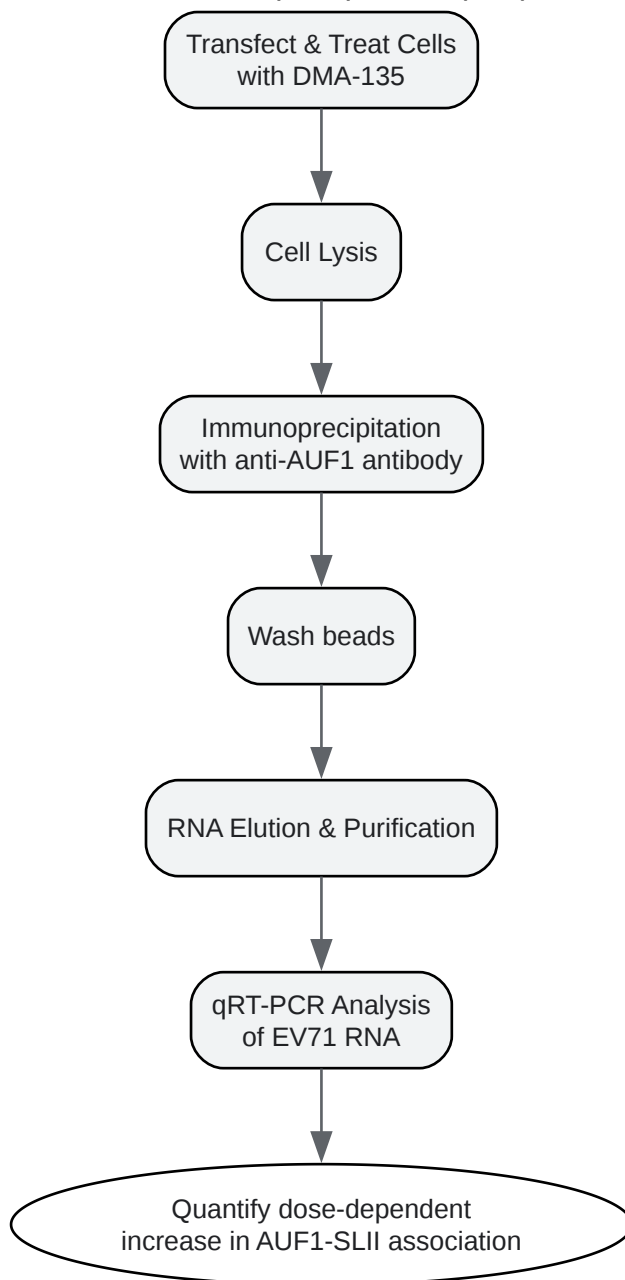
Mechanism of DMA-135 Action



Peptide-Displacement Assay Workflow



RNA-Protein Immunoprecipitation (RIP) Workflow



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